

Application Note: Quantification of Linalyl Propionate using Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Linalyl propionate*

Cat. No.: *B093896*

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Introduction

Linalyl propionate (C₁₃H₂₂O₂, Molar Mass: 210.31 g/mol) is an acyclic monoterpenoid and a common fragrance ingredient found in various essential oils.[1][2][3][4] Its accurate quantification is essential for quality control in the fragrance, cosmetic, and food industries. This application note details a robust and sensitive method for the quantification of **linalyl propionate** in essential oil matrices using Gas Chromatography-Mass Spectrometry (GC-MS). The method is suitable for researchers, scientists, and professionals involved in drug development and quality assurance.

Principle

This method utilizes the high separation efficiency of gas chromatography (GC) coupled with the sensitive and selective detection of mass spectrometry (MS). Samples containing **linalyl propionate** are volatilized and separated on a capillary GC column. The eluted compounds are then ionized and fragmented in the mass spectrometer. Quantification is achieved by monitoring specific ions characteristic of **linalyl propionate** in Selected Ion Monitoring (SIM) mode, which enhances sensitivity and reduces matrix interference. An internal standard is used to ensure high precision and accuracy.

Experimental Protocol

1. Materials and Reagents

- Standards: **Linalyl propionate** ($\geq 98\%$ purity), Internal Standard (IS) (e.g., Tetradecane or another suitable non-interfering compound, $\geq 99\%$ purity).
- Solvents: Hexane or Ethyl Acetate (GC grade or higher).
- Samples: Essential oils or other matrices containing **linalyl propionate**.
- Equipment: Standard laboratory glassware (volumetric flasks, pipettes), analytical balance, vortex mixer, autosampler vials with inserts.

2. Standard and Sample Preparation

- Stock Standard Solution (1000 $\mu\text{g/mL}$): Accurately weigh 100 mg of **linalyl propionate** standard into a 100 mL volumetric flask. Dissolve and dilute to the mark with the chosen solvent.
- Internal Standard Stock Solution (1000 $\mu\text{g/mL}$): Accurately weigh 100 mg of the internal standard into a 100 mL volumetric flask. Dissolve and dilute to the mark with the solvent.
- Calibration Standards: Prepare a series of calibration standards by serial dilution of the **linalyl propionate** stock solution to achieve a concentration range of approximately 0.1 - 50 $\mu\text{g/mL}$. Spike each calibration standard and a blank with the internal standard to a constant concentration (e.g., 10 $\mu\text{g/mL}$).
- Sample Preparation: Accurately weigh approximately 100 mg of the essential oil sample into a 10 mL volumetric flask. Add the internal standard to achieve a concentration of 10 $\mu\text{g/mL}$ and dilute to the mark with the solvent. Further dilution may be necessary to bring the **linalyl propionate** concentration within the calibration range.

3. GC-MS Instrumentation and Conditions

- Gas Chromatograph: Agilent 7890B GC or equivalent.
- Mass Spectrometer: Agilent 5977A MSD or equivalent.

- GC Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent non-polar capillary column.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Injector: Split/splitless injector, operated in split mode (e.g., 50:1 split ratio) at 250°C.
- Injection Volume: 1 μ L.
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp: 5°C/min to 240°C.
 - Hold: 5 minutes at 240°C.
- MSD Transfer Line Temperature: 280°C.
- Ion Source Temperature: 230°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM).
 - Quantifier Ion for **Linalyl Propionate**: m/z 93.[\[2\]](#)
 - Qualifier Ions for **Linalyl Propionate**: m/z 57, 80.[\[2\]](#)
 - Ions for Internal Standard (e.g., Tetradecane): To be determined based on the IS used.

4. Data Analysis and Quantification

- Identification: The retention time and the ratio of qualifier to quantifier ions of **linalyl propionate** in the samples must match those of the calibration standards.
- Calibration Curve: Construct a calibration curve by plotting the ratio of the peak area of the **linalyl propionate** quantifier ion to the peak area of the internal standard against the

concentration of **linalyl propionate** in the calibration standards. A linear regression with a correlation coefficient (R^2) ≥ 0.99 is desirable.

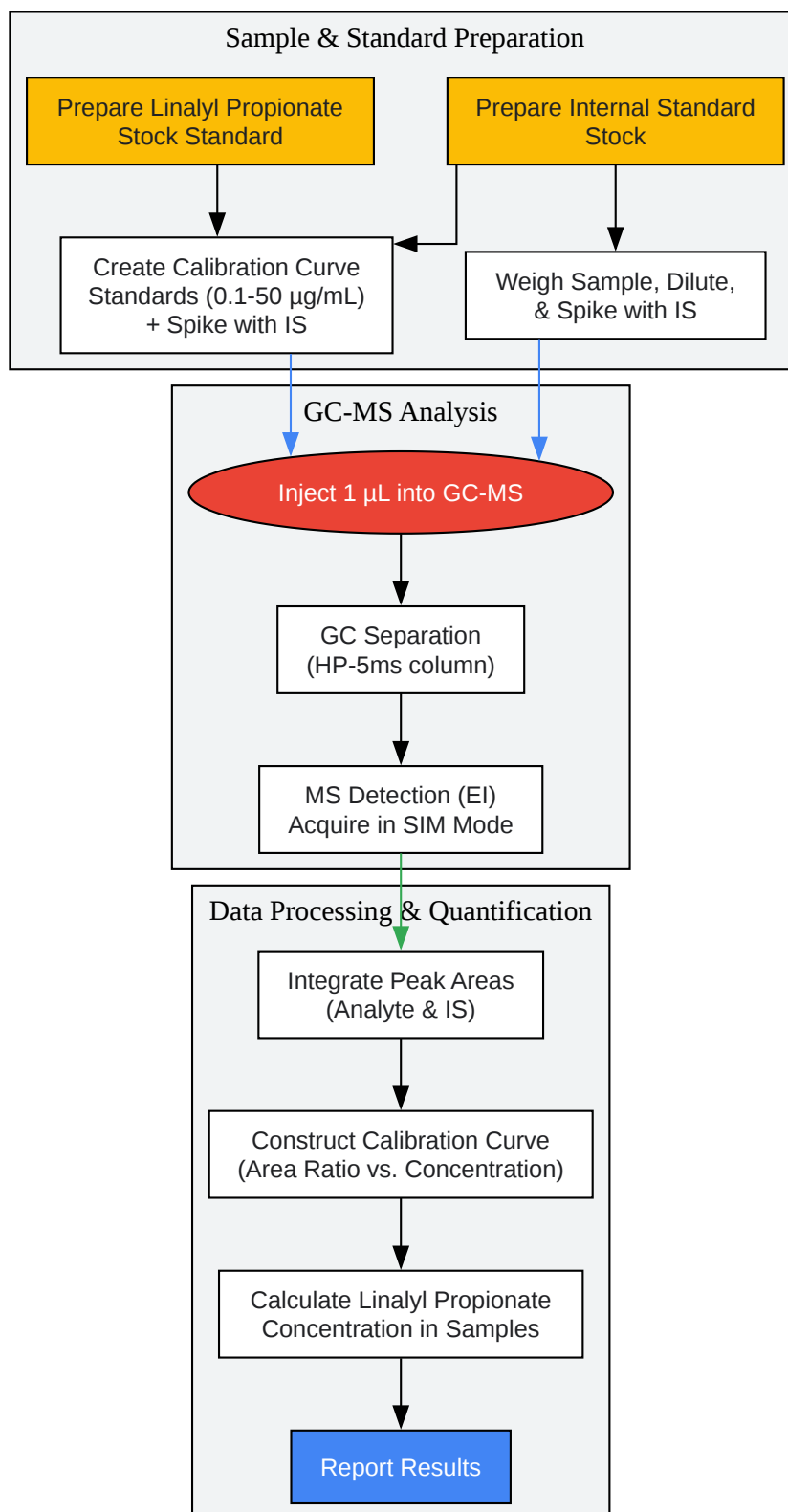
- Quantification: Determine the concentration of **linalyl propionate** in the prepared samples by interpolating their peak area ratios from the calibration curve. The final concentration in the original sample is calculated by taking into account the initial sample weight and dilution factors.

Quantitative Data Summary

While specific quantitative data for a full validation of this method are not provided in the search results, a typical validation would yield data similar to that presented in the table below. This data is illustrative and should be generated for the specific instrumentation and matrix used.

Parameter	Typical Acceptance Criteria	Expected Performance
Linearity (R^2)	≥ 0.99	≥ 0.995
Limit of Detection (LOD)	Signal-to-Noise ≥ 3	$\sim 0.05 \mu\text{g/mL}$
Limit of Quantification (LOQ)	Signal-to-Noise ≥ 10	$\sim 0.15 \mu\text{g/mL}$
Accuracy (Recovery)	80 - 120%	95 - 105%
Precision (RSD)	$\leq 15\%$	$\leq 5\%$

Experimental Workflow Diagram

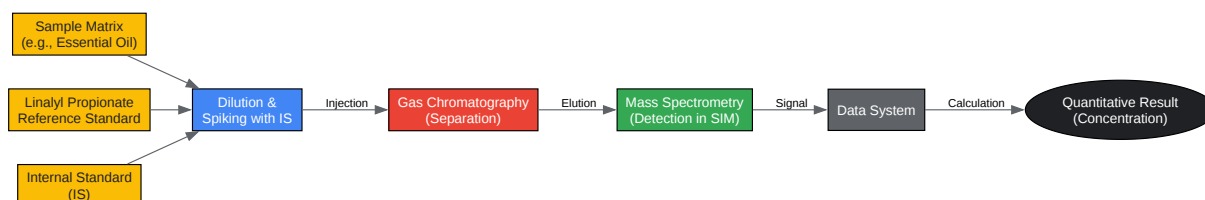


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Caption: Workflow for the quantification of **linalyl propionate** by GC-MS.

Signaling Pathway/Logical Relationship Diagram

The following diagram illustrates the logical relationship of the key steps in the GC-MS quantification process.



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Caption: Logical flow of the GC-MS quantification method.

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